

# An In-depth Technical Guide to Potassium L-alaninate (CAS: 34237-23-5)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of **Potassium L-alaninate**, the potassium salt of the non-essential amino acid L-alanine. This document consolidates available data on its physicochemical properties, synthesis, and analytical methods. It further explores its biological significance, particularly focusing on the role of its parent amino acid, L-alanine, in cellular signaling pathways, and discusses its potential applications in research and drug development. This guide is intended to be a valuable resource for professionals in the fields of biochemistry, medicinal chemistry, and pharmaceutical sciences.

### Introduction

Potassium L-alaninate (CAS Number: 34237-23-5) is an organic potassium salt derived from L-alanine, a fundamental building block of proteins.[1][2] While L-alanine's role in metabolic processes is well-documented, Potassium L-alaninate is of increasing interest for its potential applications as a reagent in scientific research, in biological studies investigating metabolic pathways, and as a component in drug delivery systems due to its biocompatibility.[1] This guide aims to provide a detailed technical summary of the current knowledge on Potassium L-alaninate.

# **Physicochemical Properties**



A summary of the known physicochemical properties of **Potassium L-alaninate** is presented in Table 1. It is typically a white crystalline powder that is soluble in water.[1]

Table 1: Physicochemical Properties of Potassium L-alaninate

Property	Value	Reference
CAS Number	34237-23-5	[1][2]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> KNO <sub>2</sub>	[1][2]
Molecular Weight	127.18 g/mol	[1][2]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[1]
IUPAC Name	potassium;(2S)-2- aminopropanoate	[2]
Canonical SMILES	CC(C(=O)[O-])N.[K+]	[2]
pKa (of L-alanine)	pKaı (-COOH): ~2.3, pKa² (- NH₃+): ~9.7	[1]

Note: Specific quantitative data for the melting point and a full experimental pKa value for **Potassium L-alaninate** are not readily available in the reviewed literature. The provided pKa values are for the parent amino acid, L-alanine.

## **Synthesis and Purification**

The primary method for synthesizing **Potassium L-alaninate** is through the neutralization of L-alanine with potassium hydroxide.[1]

# Experimental Protocol: Synthesis of Potassium Lalaninate

Objective: To synthesize **Potassium L-alaninate** from L-alanine and potassium hydroxide.

Materials:



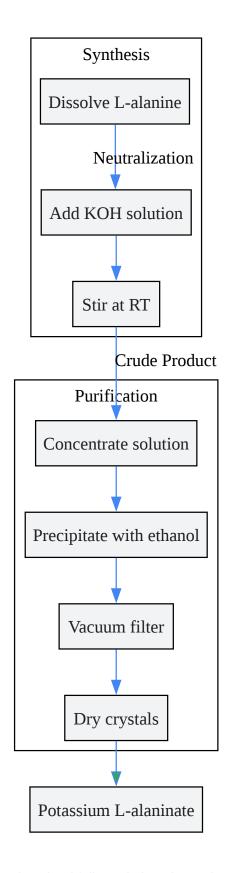
- L-alanine
- Potassium hydroxide (KOH)
- Deionized water
- Ethanol (for recrystallization)
- Magnetic stirrer and stir bar
- Beakers and other standard laboratory glassware
- pH meter

#### Procedure:

- Dissolution: Dissolve a known molar equivalent of L-alanine in deionized water in a beaker with continuous stirring.
- Neutralization: Slowly add a stoichiometric equivalent of a potassium hydroxide solution to the L-alanine solution. Monitor the pH of the reaction mixture; the optimal pH for the reaction is between 10 and 12.[1]
- Reaction Completion: Continue stirring at room temperature. The reaction is typically rapid, often completing in under 15 minutes at 25°C.[1]
- Purification (Recrystallization):
  - Concentrate the resulting solution by rotary evaporation to remove most of the water.
  - Add ethanol to the concentrated aqueous solution to induce precipitation of Potassium Lalaninate.
  - Cool the mixture in an ice bath to maximize crystal formation.
  - Collect the crystals by vacuum filtration and wash with cold ethanol.
  - Dry the crystals under vacuum to obtain the final product.



#### Diagram of Synthesis Workflow:



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Caption: General workflow for the synthesis and purification of **Potassium L-alaninate**.

# **Analytical Characterization**

Characterization of **Potassium L-alaninate** can be performed using various spectroscopic techniques. While a complete set of spectra for **Potassium L-alaninate** is not readily available, data for L-alanine and its derivatives provide expected spectral features.

Table 2: Spectroscopic Data

Technique	Expected Features	
¹H NMR	Signals corresponding to the methyl, alphahydrogen, and amine protons of the alaninate backbone.	
<sup>13</sup> C NMR	Resonances for the methyl carbon, alphacarbon, and carboxylate carbon.	
FT-IR	Characteristic peaks for N-H stretching, C-H stretching, and the asymmetric and symmetric stretching of the carboxylate group (COO <sup>-</sup> ). A notable feature is the carboxylate symmetric stretch around 1410 cm <sup>-1</sup> .[1]	
Mass Spec.	A molecular ion peak corresponding to the mass of the alaninate anion ( $C_3H_6NO_2^-$ ) and the potassium cation ( $K^+$ ).	

# **Biological Activity and Signaling Pathways**

The biological activity of **Potassium L-alaninate** is intrinsically linked to the metabolic roles of L-alanine. L-alanine is a key player in cellular energy metabolism and has been identified as an activator of the AMP-activated protein kinase (AMPK) signaling pathway.[3][4][5]

## L-alanine and the AMPK Signaling Pathway

AMPK is a crucial cellular energy sensor that, when activated, orchestrates a metabolic switch from anabolic to catabolic pathways to restore cellular energy homeostasis. L-alanine has been



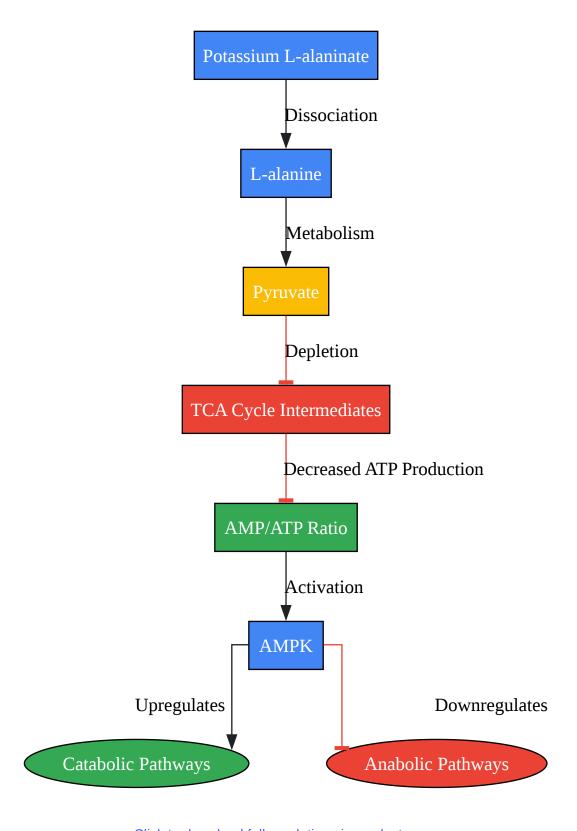
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shown to acutely activate AMPK in hepatic cells.[3][4][5] This activation is mediated by the intracellular metabolism of L-alanine, which leads to a decrease in TCA cycle intermediates and an increase in the AMP/ATP ratio.[3][5]

Diagram of L-alanine-mediated AMPK Activation:





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